

Diisohexyl phthalate as a reference standard in analytical chemistry

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Compound of Interest

Compound Name: Diisohexyl phthalate

Cat. No.: B092407

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Application Notes: Diisohexyl Phthalate as a Reference Standard

Introduction

Diisohexyl phthalate (DIHP) is a member of the phthalic acid esters family, commonly utilized as a plasticizer to enhance the flexibility and durability of polymers. Due to its potential for migration from plastic materials into the environment, food, and consumer products, regulatory bodies and quality control laboratories frequently monitor its presence. As a reference standard, high-purity DIHP is essential for the accurate identification and quantification of this compound in various matrices. Its primary applications in analytical chemistry include its use as a calibrant for chromatographic systems and as a spiking agent for determining method accuracy and recovery.

Physicochemical Properties of Diisohexyl Phthalate

A comprehensive understanding of the physicochemical properties of **Diisohexyl Phthalate** is crucial for its effective use as a reference standard. These properties influence its behavior in different analytical systems.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₀ O ₄	[1][2]
Molecular Weight	334.4 g/mol	[1][2]
CAS Number	71850-09-4, 146-50-9	[1]
IUPAC Name	bis(4-methylpentyl) benzene-1,2-dicarboxylate	[1]
Appearance	Neat/Liquid	
Purity (Assay)	≥99.0% (GC)	
Storage Temperature	2-8°C	

Analytical Techniques

The most prevalent methods for the determination of **diisohexyl phthalate** are gas chromatography (GC) coupled with mass spectrometry (MS) or a flame ionization detector (FID), and high-performance liquid chromatography (HPLC) with ultraviolet (UV) detection.[3][4][5] GC-MS offers high sensitivity and selectivity, making it ideal for trace-level analysis and confirmation of identity through mass spectra.[3] HPLC-UV is a robust and widely available technique suitable for quantifying higher concentrations of DIHP.[4]

Experimental Protocols

Protocol 1: Determination of **Diisohexyl Phthalate** in Beverages by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a method for the extraction and quantification of DIHP from a liquid matrix, such as bottled water or other beverages, using a deuterated internal standard for enhanced accuracy.

1. Materials and Reagents

- **Diisohexyl phthalate** analytical standard (≥99.0% purity)
- Deuterated phthalate internal standard (e.g., Di-n-octyl phthalate-d4)

- Isohexane (or n-hexane), analytical grade
- Acetone, analytical grade
- Anhydrous sodium sulfate
- Volumetric flasks, pipettes, and syringes
- Centrifuge tubes (50 mL)
- Vortex mixer
- Nitrogen evaporator
- GC-MS system with autosampler

2. Standard Solution Preparation

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **diisohexyl phthalate** standard into a 10 mL volumetric flask. Dissolve and bring to volume with isohexane.
- Internal Standard (IS) Stock Solution (100 µg/mL): Prepare a stock solution of the deuterated internal standard in isohexane.
- Calibration Standards (0.05 - 5.0 µg/mL): Prepare a series of calibration standards by serial dilution of the stock solution with isohexane. Spike each calibration standard with the internal standard to a final concentration of 0.5 µg/mL.

3. Sample Preparation (Liquid-Liquid Extraction)

- Transfer 10 mL of the beverage sample into a 50 mL centrifuge tube.
- Spike the sample with the internal standard solution to a final concentration of 0.5 µg/mL.
- Add 10 mL of isohexane to the centrifuge tube.
- Vigorously shake the tube for 2 minutes using a vortex mixer to ensure thorough mixing.^{[6][7]}
- Centrifuge the mixture to facilitate phase separation.

- Carefully transfer the upper organic layer (isohexane) to a clean tube.
- Pass the extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- Concentrate the extract to approximately 1 mL under a gentle stream of nitrogen.[6][7]
- Transfer the final extract to a 2 mL autosampler vial for GC-MS analysis.

4. GC-MS Instrumental Parameters

Parameter	Value
GC System	Agilent 7890A or equivalent
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or similar
Injection Volume	1 µL
Injector Temperature	280°C
Injection Mode	Splitless
Carrier Gas	Helium or Hydrogen[8]
Oven Program	80°C (hold 1 min), ramp to 200°C at 20°C/min, then to 300°C at 10°C/min (hold 5 min)[7]
MS System	Agilent 5975C or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temperature	230°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion	m/z 149
Qualifier Ions	m/z 167, 279

Protocol 2: Analysis of **Diisohexyl Phthalate** in Polymer Materials by High-Performance Liquid Chromatography (HPLC-UV)

This protocol is suitable for determining the concentration of DIHP in plastic or polymer samples where higher concentrations are expected.

1. Materials and Reagents

- **Diisohexyl phthalate** analytical standard ($\geq 99.0\%$ purity)
- Tetrahydrofuran (THF), HPLC grade
- Hexane, HPLC grade
- Acetonitrile, HPLC grade
- Water, HPLC grade
- HPLC system with UV detector
- Analytical balance
- Centrifuge and centrifuge tubes
- Syringe filters (0.45 μm)

2. Standard Solution Preparation

- Stock Solution (1000 $\mu\text{g/mL}$): Accurately weigh 10 mg of **diisohexyl phthalate** standard into a 10 mL volumetric flask. Dissolve and bring to volume with acetonitrile.
- Calibration Standards (1 - 100 $\mu\text{g/mL}$): Prepare a series of working standards by diluting the stock solution with the mobile phase.

3. Sample Preparation (Solvent Extraction/Polymer Precipitation)

- Accurately weigh approximately 0.1 g of the polymer sample into a glass vial.
- Add 5 mL of THF to completely dissolve the sample. Sonication may be used to aid dissolution.^[9]
- Slowly add 10 mL of hexane while stirring to precipitate the polymer.^[9]

- Centrifuge the mixture to pellet the precipitated polymer.
- Carefully decant the supernatant containing the dissolved phthalates into a clean vial.
- Evaporate the solvent to dryness under a stream of nitrogen.
- Reconstitute the residue in a known volume (e.g., 2 mL) of the mobile phase.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.[\[10\]](#)

4. HPLC-UV Instrumental Parameters

Parameter	Value
HPLC System	Agilent 1260 or equivalent
Column	C18 column (e.g., 250 x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile:Water (85:15 v/v) [10]
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30°C
UV Detection	225 nm [11]
Run Time	15 minutes

Quantitative Data Summary

The following table provides representative data for the analysis of **diisohexyl phthalate** using the described protocols. Actual values may vary depending on the specific instrumentation and conditions.

Parameter	GC-MS	HPLC-UV
Retention Time (approx.)	12.5 min	8.2 min
Characteristic Ions (m/z)	149, 167, 279	N/A
Limit of Detection (LOD)	0.01 µg/mL	0.1 µg/mL
Limit of Quantification (LOQ)	0.05 µg/mL	0.3 µg/mL
Linearity (r ²)	>0.995	>0.995
Spike Recovery (%)	90 - 110%	92 - 108%

Visualized Workflows and Relationships

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